

Technical Support Center: Troubleshooting Ceftriaxone Sodium Salt Precipitation in Aqueous Solutions

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Compound of Interest

Compound Name: Ceftriaxone sodium salt

Cat. No.: B15604589

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Welcome to the technical support center for **ceftriaxone sodium salt**. This resource is designed for researchers, scientists, and drug development professionals to address common issues related to the precipitation of ceftriaxone sodium in aqueous solutions during experiments.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **ceftriaxone sodium salt**?

A1: Ceftriaxone sodium is a white to yellowish-orange crystalline powder that is readily soluble in water.^{[1][2]} It is also sparingly soluble in methanol and very slightly soluble in ethanol.^{[1][3]} The pH of a 1% aqueous solution is approximately 6.7.^{[1][2]}

Q2: Why is my ceftriaxone sodium solution changing color?

A2: The color of ceftriaxone sodium solutions can range from light yellow to amber. This color change can depend on the length of storage, the concentration of the solution, and the diluent used.^{[1][2][4]} This change in color does not necessarily indicate a loss of potency, but any significant deviation from the expected appearance should be investigated.

Q3: Can I refrigerate my reconstituted ceftriaxone sodium solution?

A3: Yes, refrigeration is generally recommended to improve the stability of reconstituted ceftriaxone sodium solutions.[5][6][7] Solutions stored at 4°C are typically stable for a longer period than those stored at room temperature (25°C).[5] For instance, a 100 mg/mL solution in sterile water is stable for up to 10 days when refrigerated, compared to 2 days at room temperature.[8]

Troubleshooting Guide: Precipitation Issues

Issue 1: Immediate precipitation upon reconstitution.

Possible Cause 1: Incorrect Diluent. The choice of diluent significantly impacts the stability of the ceftriaxone sodium solution. Using incompatible diluents can lead to immediate precipitation.

Solution:

- Ensure you are using a recommended diluent. Compatible diluents include Sterile Water for Injection, 0.9% Sodium Chloride, and 5% Dextrose in Water.[6][7][9]
- Crucially, avoid diluents containing calcium, such as Ringer's solution or Hartmann's solution, as they will cause precipitation.[2][10][11]

Possible Cause 2: High Concentration. Attempting to prepare a solution at a concentration exceeding its solubility limit in the chosen solvent and conditions can lead to precipitation.

Solution:

- Review the required concentration for your experiment. Ceftriaxone sodium is typically prepared at concentrations ranging from 10 mg/mL to 40 mg/mL for intravenous infusion.[8][9] Higher concentrations, up to 100 mg/mL, are also achievable in specific diluents.[8][12]
- For concentrations of 250 mg/mL and higher, stability is reduced.[5]

Issue 2: Precipitation observed after a period of storage (refrigerated or at room temperature).

Possible Cause 1: Temperature Effects. Lower temperatures generally increase stability, but in some specific diluent combinations, refrigeration can promote precipitation.

Solution:

- Solutions prepared with 5% Dextrose + 0.9% Sodium Chloride or 5% Dextrose + 0.45% Sodium Chloride are incompatible when refrigerated and may precipitate.[\[9\]](#)
- If you observe precipitation upon refrigeration, check your diluent composition. It may be necessary to prepare the solution fresh and use it immediately.

Possible Cause 2: pH Shift. The stability of ceftriaxone sodium is pH-dependent. A shift in the pH of the solution over time can lead to precipitation. The pH of maximum stability is reported to be in the range of 2.5 to 4.5.[\[8\]](#) Stability is reduced in basic conditions.[\[5\]](#)

Solution:

- Ensure the pH of your final solution is within a stable range for ceftriaxone sodium.
- If buffering is possible for your application, consider using a buffer system to maintain the optimal pH.

Possible Cause 3: Incompatibility with other components. If ceftriaxone sodium is mixed with other drugs or substances in the same solution, chemical incompatibility can lead to precipitation.

Solution:

- Ceftriaxone is known to be incompatible with vancomycin, fluconazole, and aminoglycosides.[\[12\]](#)
- When administering with other drugs, either administer them sequentially and thoroughly flush the line with a compatible fluid in between, or consult compatibility charts to ensure no interactions will occur.[\[9\]](#)[\[12\]](#)

Data Summary

Table 1: Solubility of **Ceftriaxone Sodium Salt**

Solvent	Solubility	Reference
Water	Readily soluble / 470,000 mg/L (22°C)	[1] [3]
Methanol	Sparingly soluble / 32,000 mg/L (22°C)	[1] [3]
Ethanol	Very slightly soluble	[1]
Acetone	200 mg/L	[3]
PBS (pH 7.2)	Approx. 10 mg/mL	[13]
DMSO	≥ 50 mg/mL	[14]

Table 2: Stability of Reconstituted Ceftriaxone Sodium Solutions

Diluent	Concentration (mg/mL)	Storage at Room Temp (25°C)	Storage at 4°C	Reference
Sterile Water for Injection	100	2 days	10 days	[8]
Sterile Water for Injection	250, 350	24 hours	3 days	[8]
0.9% Sodium Chloride	100	2 days	10 days	[8]
0.9% Sodium Chloride	250, 350	24 hours	3 days	[8]
5% Dextrose	100	2 days	10 days	[8]
5% Dextrose	250	24 hours	3 days	[5]
Lidocaine 1%	100	24 hours	10 days	[8]
Lidocaine 2%	100	8 hours	8 days	[5]

Experimental Protocols

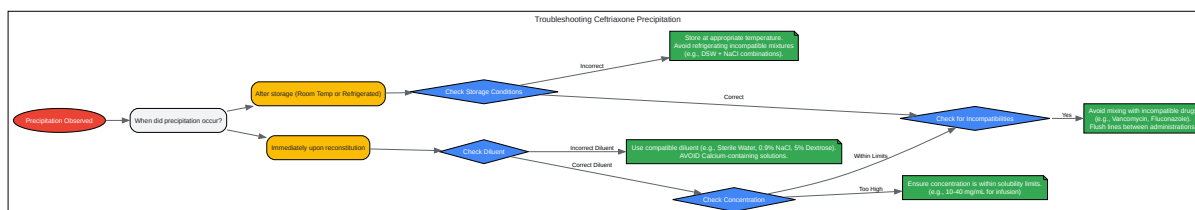
Protocol 1: Reconstitution for Intravenous (IV) Administration

- Select a compatible diluent such as Sterile Water for Injection, 0.9% Sodium Chloride, or 5% Dextrose in Water.[6][15]
- For a 1 g vial, inject 10 mL of the chosen diluent to yield a concentration of approximately 100 mg/mL.[15]
- Shake the vial thoroughly until the powder is completely dissolved.[2]
- The reconstituted solution can be further diluted in a compatible IV fluid to a final concentration of 10-40 mg/mL for infusion.[9]
- Visually inspect the solution for any particulate matter before use. The solution should be clear.[4]

Protocol 2: Reconstitution for Intramuscular (IM) Administration

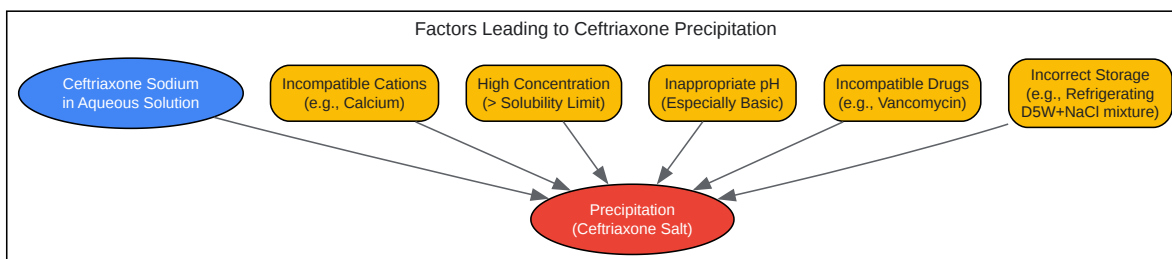
- For a 1 g vial, reconstitute with 3.5 mL of 1% Lidocaine solution.[15]
- Shake the vial well until the powder is completely dissolved.[6]
- The final concentration will be approximately 250 mg/mL.
- Administer via deep intragluteal injection.[6]

Visual Troubleshooting Guides



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Caption: Troubleshooting workflow for ceftriaxone sodium precipitation.



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Caption: Key factors that can induce the precipitation of ceftriaxone sodium.

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